

# Derazantinib proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Derazantinib

Cat. No.: B612007

[Get Quote](#)

## Grundlegende Sicherheitsvorkehrungen

Bei der Handhabung von **Derazantinib**, einem potenten Fibroblasten-Wachstumsfaktor-Rezeptor (FGFR)-Inhibitor, ist die Einhaltung von Sicherheitsvorkehrungen zur Minimierung der Exposition von entscheidender Bedeutung. Obwohl es nicht als klassisches Zytostatikum eingestuft ist, erfordert sein gezielter Wirkmechanismus einen sorgfältigen Umgang.

Persönliche Schutzausrüstung (PSA):

- Handschuhe: Tragen Sie immer chemikalienbeständige Handschuhe (z. B. Nitril).
- Laborkittel: Ein sauberer, geschlossener Laborkittel ist obligatorisch.
- Augenschutz: Eine Schutzbrille mit Seitenschutz sollte getragen werden, um die Augen vor Spritzern zu schützen.

## Entsorgungsverfahren für Derazantinib-Abfälle

Die Entsorgung von **Derazantinib** und damit kontaminierten Materialien muss umwelt- und vorschriftskonform erfolgen. Eine Entsorgung über das Abwasser (Toilette oder Waschbecken) ist strengstens untersagt, da dies zur Kontamination von Gewässern führen kann.[1][2][3]

Schritt-für-Schritt-Anleitung zur Entsorgung:

- Sammlung und Trennung:

- Sammeln Sie alle mit **Derazantinib** kontaminierten Abfälle getrennt von anderen Laborabfällen.
- Dazu gehören unbenutzte oder abgelaufene Medikamente, kontaminierte PSA (Handschuhe, Kittel), leere Primärverpackungen (Blister, Fläschchen) und kontaminierte Laborutensilien (z. B. Pipettenspitzen).
- Verpackung des Abfalls:
  - Verwenden Sie für die Sammlung von festen und flüssigen chemischen Abfällen dafür vorgesehene, auslaufsichere und deutlich gekennzeichnete Behälter.
  - Leere Blisterverpackungen und Umkartons sollten getrennt entsorgt werden, wobei Umkartons und Packungsbeilagen dem Papierrecycling zugeführt werden können.[\[4\]](#)
- Kennzeichnung:
  - Beschriften Sie die Abfallbehälter eindeutig mit "Pharmazeutischer Abfall – Besondere Vorsicht" und geben Sie den Inhalt (**Derazantinib**) an.
  - Wenn **Derazantinib** als gefährlicher Abfall eingestuft wird, muss die Kennzeichnung den gesetzlichen Vorschriften für gefährliche Abfälle entsprechen.
- Lagerung:
  - Lagern Sie die Abfallbehälter an einem sicheren, ausgewiesenen Ort, der für Unbefugte unzugänglich ist.
  - Die Lagerbedingungen sollten den Anweisungen im Sicherheitsdatenblatt entsprechen.
- Entsorgung:
  - Die Entsorgung von pharmazeutischen Abfällen, insbesondere von Prüfpräparaten, muss durch ein zertifiziertes Entsorgungsunternehmen erfolgen.[\[4\]](#)
  - Kontaktieren Sie den Sicherheitsbeauftragten Ihrer Einrichtung, um die ordnungsgemäße Abholung und Entsorgung zu veranlassen.

- Für Prüfpräparate ist häufig eine Rückgabe an den Sponsor der klinischen Studie vorgesehen.<sup>[5]</sup>

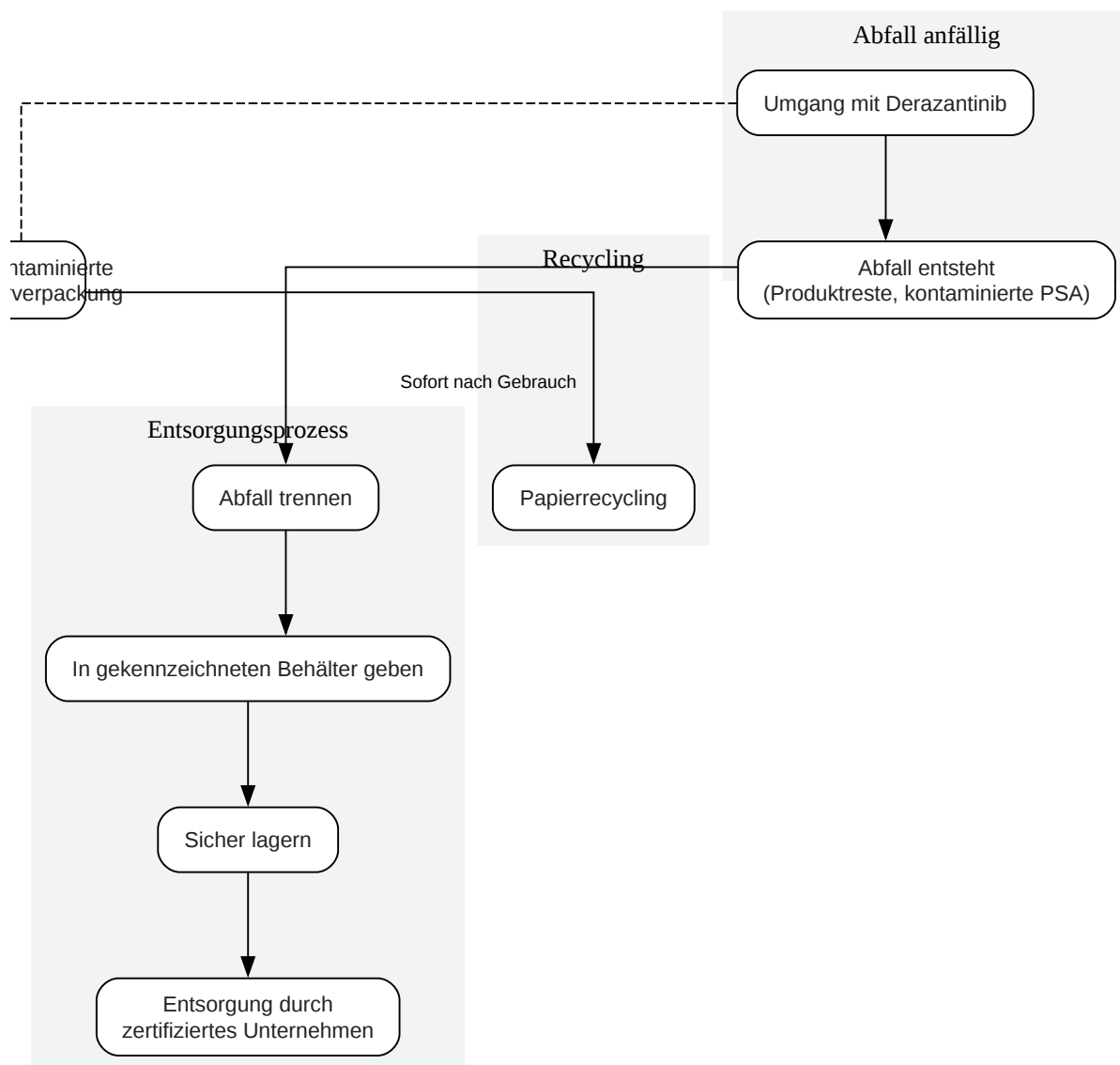
## Zusammenfassung der Entsorgungswege

Die folgende Tabelle gibt einen Überblick über die verschiedenen Arten von Abfällen, die im Umgang mit **Derazantinib** anfallen, und deren empfohlene Entsorgungswege.

Abfallkategorie	Beispiele	Empfohlener Entsorgungsweg
Unbenutztes/Abgelaufenes Produkt	Restmengen von Derazantinib, Tabletten, Pulver	Als gefährlicher/pharmazeutischer Abfall über ein zertifiziertes Entsorgungsunternehmen entsorgen. Rückgabe an den Sponsor gemäß Studienprotokoll.
Kontaminierte Materialien	Handschuhe, Wischtücher, Pipettenspitzen, leere Blister	Sammlung in einem gekennzeichneten Behälter für gefährlichen/pharmazeutischen Abfall.
Primärverpackung (leer)	Leere Flaschen, Blisterverpackungen	Entsorgung als kontaminiertes Material.
Sekundärverpackung	Umkartons, Packungsbeilagen	Papierrecycling, sofern nicht kontaminiert. <sup>[4]</sup>

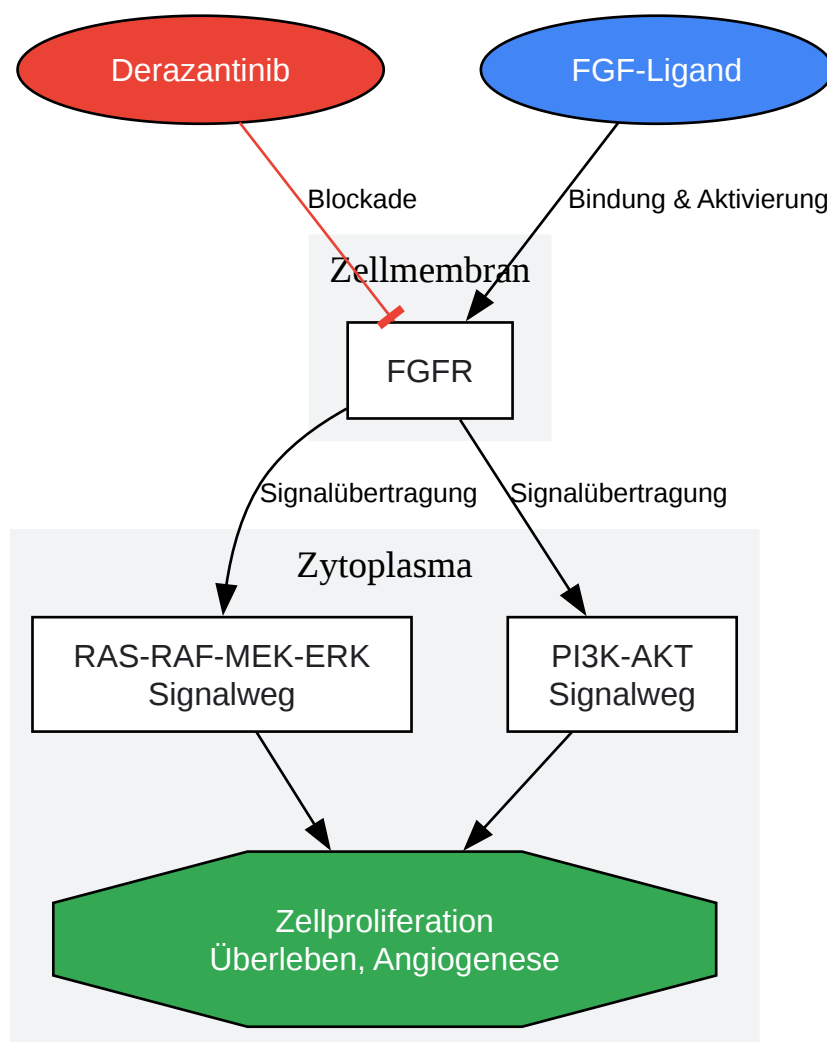
## Diagramme

Die folgenden Diagramme visualisieren den Arbeitsablauf für die Entsorgung und den zugrunde liegenden Signalweg.



[Click to download full resolution via product page](#)

Bildunterschrift: Arbeitsablauf für die sichere Entsorgung von **Derazantinib**-Abfällen.



[Click to download full resolution via product page](#)

Bildunterschrift: Vereinfachter FGFR-Signalweg und der Angriffspunkt von **Derazantinib**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Derazantinib | CymitQuimica [cymitquimica.com]
- 2. Derazantinib (ARQ 087) Datasheet DC Chemicals [dcchemicals.com]

- 3. Derazantinib: an investigational drug for the treatment of cholangiocarcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Derazantinib proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612007#derazantinib-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)